

(2E)-3-(3-Nitrophenyl)acryloyl Chloride: Reactivity & Stability Profile

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (2E)-3-(3-Nitrophenyl)acryloyl
chloride

CAS No.: 141236-48-8

Cat. No.: B3034156

[Get Quote](#)

CAS Number: 35418-05-4 Synonyms: 3-Nitrocinnamoyl chloride, m-Nitrocinnamoyl chloride

Molecular Formula: C

H

CINO

Molecular Weight: 211.60 g/mol

Executive Summary

(2E)-3-(3-Nitrophenyl)acryloyl chloride is an electrophilic building block characterized by a "push-pull" electronic system. The electron-withdrawing nitro group at the meta-position deactivates the phenyl ring, while the acryloyl chloride moiety provides two distinct electrophilic sites: the carbonyl carbon (hard electrophile) and the

-carbon (soft electrophile). This dual reactivity makes it a staple in the synthesis of Michael acceptor "warheads" for covalent kinase inhibitors and antimicrobial agents.

Physicochemical Profile

Property	Description
Appearance	Pale yellow to yellow crystalline solid
Melting Point	Typically >100°C (Predicted); Note: The 4-nitro isomer melts at 151°C; unsubstituted cinnamoyl chloride melts at 36°C.
Solubility	Soluble in DCM, THF, Ethyl Acetate, Chloroform. Reacts with water/alcohols.[1]
Stability	Moisture sensitive (hydrolyzes to HCl and 3-nitrocinnamic acid). Light sensitive (susceptible to E/Z isomerization).
Reactivity Class	Acyl Halide / -Unsaturated Carbonyl

Reactivity Manifold & Mechanism

The molecule's utility stems from its ability to undergo selective nucleophilic attacks.[2] The meta-nitro group exerts an inductive electron-withdrawing effect (-I), increasing the electrophilicity of the carbonyl carbon compared to unsubstituted cinnamoyl chloride.

Primary Reactivity: Nucleophilic Acyl Substitution

The most common application is the formation of amides and esters.

- Mechanism: Addition-Elimination.[2] The nucleophile attacks the carbonyl carbon, forming a tetrahedral intermediate.[2] The chloride ion is ejected, restoring the carbonyl.
- Selectivity: Under kinetic control (low temperature, 0°C), the acyl chloride reacts preferentially over the alkene Michael acceptor site.

Secondary Reactivity: Michael Addition

The

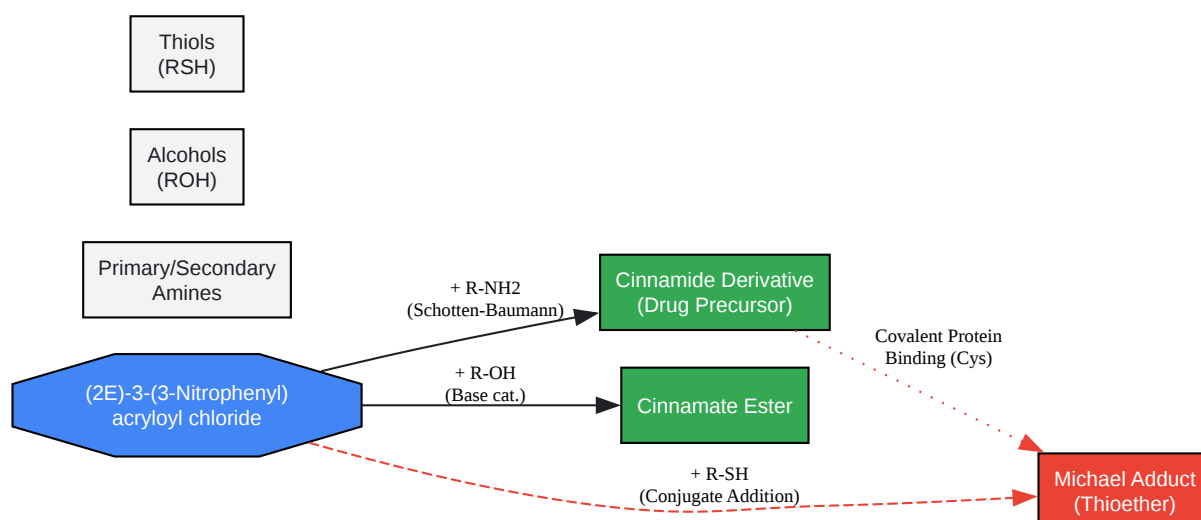
-unsaturated system is activated by both the carbonyl and the nitro-aryl group.

- Mechanism: Soft nucleophiles (e.g., thiols, cuprates) can attack the

-carbon (C3).

- Warhead Function: In drug discovery, the resulting amide (after step 3.1) often retains this alkene, serving as a "covalent warhead" that targets cysteine residues in proteins (e.g., EGFR inhibitors).

Reactivity Diagram



[Click to download full resolution via product page](#)

Figure 1: Reactivity manifold showing the primary acyl substitution pathways (solid lines) and secondary Michael addition pathways (dashed lines).

Experimental Protocols

Synthesis of (2E)-3-(3-Nitrophenyl)acryloyl Chloride

Rationale: Thionyl chloride is preferred over oxalyl chloride for scale-up due to cost, though oxalyl chloride/DMF is milder.

Reagents:

- 3-Nitrocinnamic acid (1.0 equiv)
- Thionyl chloride (SOCl₂) (3.0 equiv)
- Catalytic DMF (1-2 drops)
- Solvent: Toluene or DCM (optional, can be run neat)

Step-by-Step:

- Setup: Equip a dry round-bottom flask with a reflux condenser and a drying tube (CaCl₂ or Ar balloon). Connect the outlet to a scrubber (NaOH solution) to trap HCl/SO₂ gas.
- Addition: Charge the flask with 3-nitrocinnamic acid. Add SOCl₂ dropwise. Add catalytic DMF.
- Reflux: Heat the mixture to reflux (approx. 80°C) for 2–3 hours. The suspension should become a clear yellow solution, indicating conversion to the acid chloride.
- Work-up: Cool to room temperature. Remove excess SOCl₂ under reduced pressure (rotary evaporator) to yield a yellow crystalline solid.
- Purification: The crude solid is usually sufficiently pure (>95%) for subsequent steps. If necessary, recrystallize from dry hexane/toluene.

Representative Application: Synthesis of Bioactive Amide

Target: N-(4-Fluorophenyl)-3-(3-nitrophenyl)acrylamide (Analogue of Tranilast/Kinase Inhibitors)

Reagents:

- **(2E)-3-(3-Nitrophenyl)acryloyl chloride** (1.0 equiv)
- 4-Fluoroaniline (1.0 equiv)[3]
- Triethylamine (TEA) (1.2 equiv)
- Dichloromethane (DCM) (Anhydrous)

Protocol:

- Preparation: Dissolve 4-fluoroaniline (10 mmol) and TEA (12 mmol) in anhydrous DCM (20 mL) under Nitrogen atmosphere at 0°C (ice bath).
- Addition: Dissolve the acid chloride (10 mmol) in DCM (10 mL). Add this solution dropwise to the amine mixture over 15 minutes. Control exotherm to prevent side reactions.
- Reaction: Allow to warm to room temperature and stir for 2 hours. Monitor by TLC (disappearance of amine).
- Quenching: Wash the organic layer with 1M HCl (to remove unreacted amine), then sat. NaHCO₃ (to remove acid), and finally Brine.
- Isolation: Dry over MgSO₄, filter, and concentrate. Recrystallize from Ethanol.

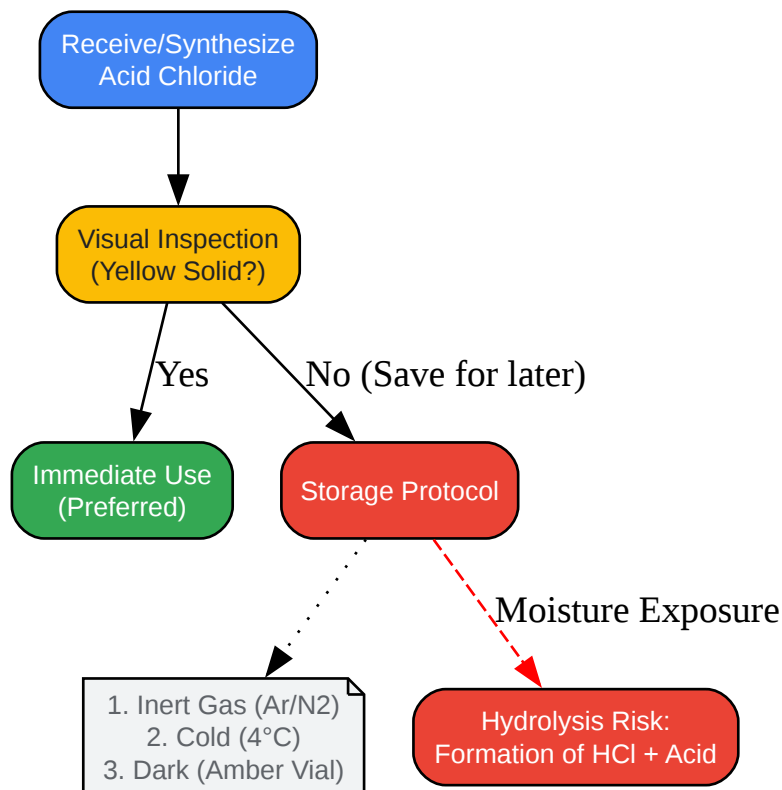
Stability & Handling Workflow

Self-Validating Storage System:

- Indicator: The material should be yellow.[4][5] If it turns white/powdery and smells sharp (HCl), it has hydrolyzed back to the acid.
- Container: Store in amber glass (light protection) with a Teflon-lined cap. Tape the seal with Parafilm.

- Environment: Store at 2–8°C under Argon.

Handling Logic Diagram



[Click to download full resolution via product page](#)

Figure 2: Decision logic for handling and storage to prevent hydrolytic degradation.

References

- Synthesis of Cinnamoyl Chlorides
 - Title: Preparation of Cinnamoyl Chloride via Thionyl Chloride.
 - Source: Organic Syntheses, Coll. Vol. 1, p.155 (1941).
 - URL:[\[Link\]](#) (General protocol adapted for nitro-derivatives).
- Reactivity with Amines (Amide Synthesis)
 - Title: Safe, Selective, and High-Yielding Synthesis of Acryloyl Chloride in a Continuous-Flow System.

- Source: ChemSusChem, 2016, 9(15), 1945-1952.
- URL:[[Link](#)]
- Bioactive Cinnamide Applications
 - Title: Design and synthesis of novel tranilast analogs: Docking, antiproliferative evaluation and in-silico screening of TGFβR1 inhibitors.[6]
 - Source: Bioorganic Chemistry, 2020.[6]
 - URL:[[Link](#)]
- Safety & Data
 - Title: 3-Nitrocinnamoyl Chloride Product Page (CAS 35418-05-4).[7][8]
 - Source: ChemicalBook / TCI Chemicals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. chemguide.co.uk [chemguide.co.uk]
- 2. m.youtube.com [m.youtube.com]
- 3. researchgate.net [researchgate.net]
- 4. The reaction of Benzenediazonium chloride with aniline class 12 chemistry CBSE [vedantu.com]
- 5. The reaction of Benzenediazonium chloride with aniline yields yellow - askITians [askiitians.com]
- 6. Design and synthesis of novel tranilast analogs: Docking, antiproliferative evaluation and in-silico screening of TGFβR1 inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. 3-NITROCINNAMOYL CHLORIDE | 35418-05-4 [chemicalbook.com]

- 8. 3-NITROCINNAMOYL CHLORIDE Price from Supplier Brand Dayang Chem (Hangzhou) Co., Ltd. on Chemsr.com [chemsrc.com]
- To cite this document: BenchChem. [(2E)-3-(3-Nitrophenyl)acryloyl Chloride: Reactivity & Stability Profile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3034156/docs#2e-3-3-nitrophenyl-acryloyl-chloride-reactivity-stability-profile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)